

Application Notes and Protocols for the Analytical Quantification of Pifazin (Pyrazinamide)

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Compound of Interest

Compound Name: Pifazin

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Introduction

Pifazin, chemically known as pyrazinamide, is a cornerstone first-line antituberculosis agent. Accurate and reliable quantification of pyrazinamide in various matrices, including pharmaceutical dosage forms and biological fluids, is critical for quality control, pharmacokinetic studies, and therapeutic drug monitoring. This document provides detailed application notes and protocols for the quantitative analysis of pyrazinamide using common analytical techniques.

Analytical Methods Overview

Several analytical methods have been developed and validated for the quantification of pyrazinamide. The most prevalent techniques include High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection, Ultra-Performance Liquid Chromatography (UPLC-UV), and UV-Visible Spectrophotometry. These methods offer a range of simplicity, sensitivity, and specificity to suit different analytical needs.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for various analytical methods used for pyrazinamide quantification, providing a comparative overview of their performance

characteristics.

Table 1: High-Performance Liquid Chromatography (HPLC) Methods

Linearity Range (µg/mL)	Limit of Detection (LOD) (µg/mL)	Limit of Quantification (LOQ) (µg/mL)	Accuracy/Recovery (%)	Reference
2.00 - 50.00	-	2.00	>85%	[1]
20 - 120	-	-	-	[2]
1 - 10	-	-	68.94 - 116.02	[3]

Table 2: Ultra-Performance Liquid Chromatography (UPLC) Method

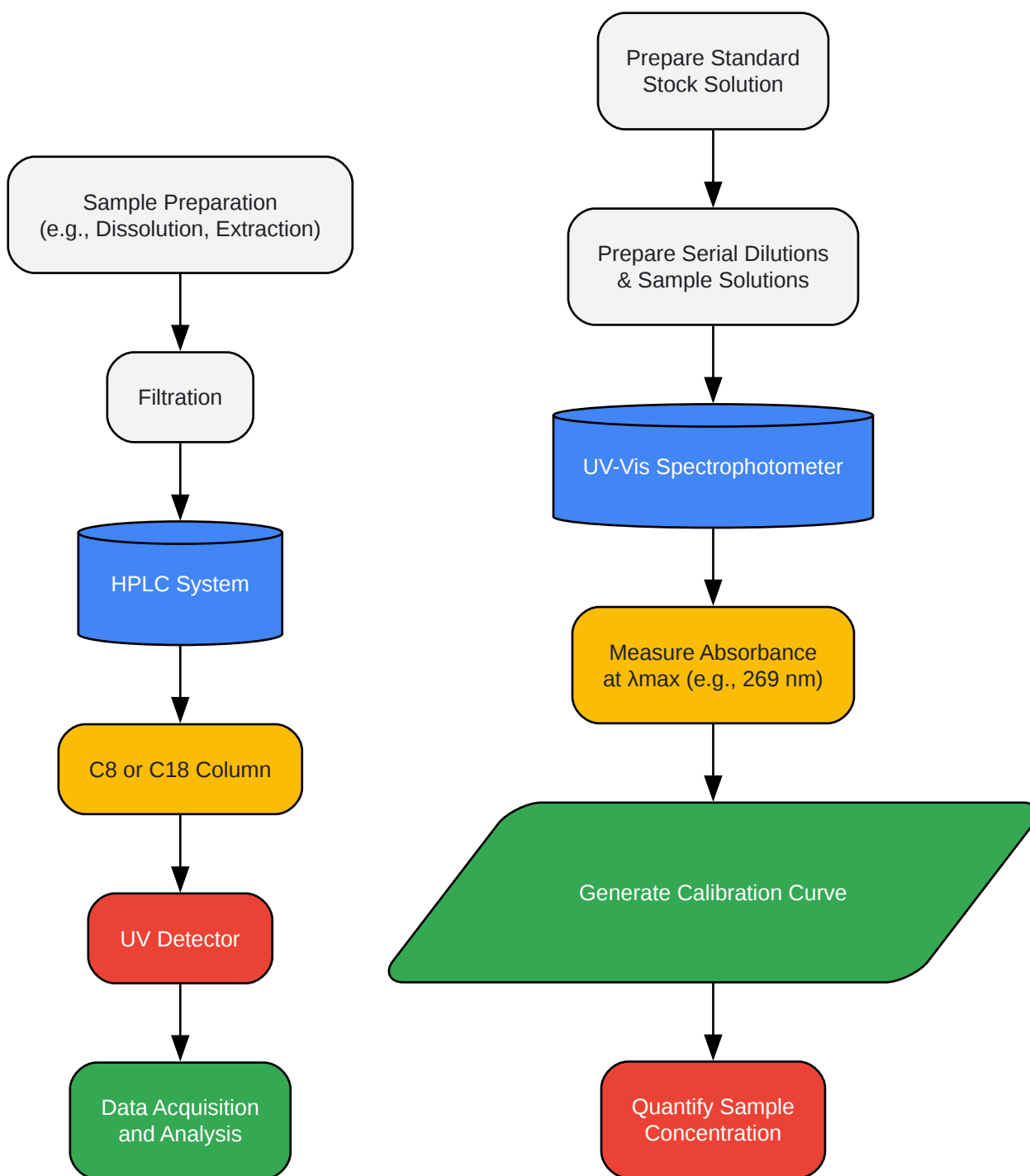
Linearity Range (µg/mL)	Limit of Detection (LOD) (µg/mL)	Limit of Quantification (LOQ) (µg/mL)	Accuracy/Recovery (%)	Reference
5 - 60	-	5	>85%	[4]

Table 3: UV-Visible Spectrophotometry Methods

Method	Linearity Range (µg/mL)	Limit of Detection (LOD) (µg/mL)	Limit of Quantification (LOQ) (µg/mL)	Accuracy/Recovery (%)	Reference
Area Under Curve (AUC)	2 - 16	-	-	-	[5]
Second Order Derivative	2 - 16	-	-	-	[5]
Direct UV	1.11 - 13.33	0.0157 - 0.0222	0.0415 - 0.0546	99.4 - 103.0	[6]
First Order Derivative	4 - 20	-	-	-	[7]

Experimental Workflows

The following diagrams illustrate the general experimental workflows for the quantification of pyrazinamide using different analytical techniques.



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